Application Note: Design and Development of Antifungal Biocides Using 6-Methylcytidine Scaffolds

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Compound of Interest

Compound Name:	*6-Methyl cytidine*
Cat. No.:	*B8357913*

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Executive Summary & Rationale

The emergence of multidrug-resistant fungal pathogens (Candida auris, azole-resistant Aspergillus) necessitates the development of novel antifungal agents with distinct mechanisms of action. While traditional nucleoside analogs like 5-fluorocytosine (5-FC) are potent, they suffer from rapid resistance development via cytosine deaminase (CDA) mutations.

This guide details the design of 6-methylcytidine (6-mC) scaffolds. Unlike C5-substituted analogs, the C6-methyl group introduces a critical steric constraint, forcing the nucleoside into a syn-conformation about the glycosidic bond. This conformational lock serves two purposes:

- Metabolic Stability: It hinders deamination by host and fungal deaminases, which typically require the anti conformation.
- Dual-Action Biocidal Activity: When coupled with N4-lipophilic chains (e.g., dodecyl), these scaffolds exhibit a hybrid mechanism—disrupting fungal membranes (surfactant effect) while retaining nucleoside antimetabolite potential.

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Chemical Design Strategy: The "Syn-Effect"

The core design principle relies on the steric clash between the C6-methyl group of the pyrimidine base and the C2'-oxygen (or H) of the ribose sugar.

Structural Logic

- Standard Cytidine: Exists predominantly in the anti range (glycosidic torsion angle

).

- 6-Methylcytidine: The bulky methyl group forces the base to rotate away from the sugar ring, stabilizing the syn range (

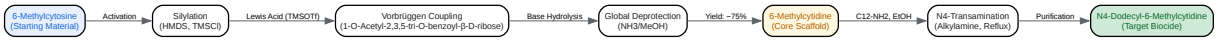
).

- N4-Alkylation: Adding a long alkyl chain (C10–C14) at the N4 position transforms the hydrophilic nucleoside into an amphiphilic cation. This mimics the structure of cationic biocides (like benzalkonium chloride) but with a nucleoside core that can potentially interfere with fungal RNA/DNA machinery upon internalization.

Experimental Protocol: Chemical Synthesis

Workflow Visualization

The following diagram outlines the convergent synthesis pathway, utilizing Vorbrüggen coupling followed by regioselective N4-alkylation.



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Caption: Convergent synthesis of N4-alkyl-6-methylcytidine biocides via silylated base coupling and subsequent transamination.

Detailed Steps

Step 1: Synthesis of 6-Methylcytidine (Core Scaffold)

- Silylation: Suspend 6-methylcytosine (10 mmol) in hexamethyldisilazane (HMDS, 30 mL) with a catalytic amount of ammonium sulfate. Reflux for 4 hours until a clear solution is obtained (formation of bis-trimethylsilyl derivative). Evaporate excess HMDS in vacuo.
- Coupling: Dissolve the silylated base in dry acetonitrile (50 mL). Add 1-O-acetyl-2,3,5-tri-O-benzoyl-β-D-ribofuranose (10 mmol). Cool to 0°C. Add TMSOTf (11 mmol) dropwise. Stir at room temperature for 12 hours.
- Workup: Quench with saturated $NaHCO_3$. Extract with dichloromethane (DCM). Dry organic layer over $MgSO_4$ and concentrate.
- Deprotection: Treat the benzoylated intermediate with methanolic ammonia (7 M NH_3 in MeOH) at room temperature for 24 hours. Concentrate and recrystallize from ethanol to yield 6-methylcytidine.

Step 2: N4-Functionalization (Biocide Activation)

To generate the lipophilic biocide (e.g., N4-dodecyl-6-methylcytidine):

- Dissolve 6-methylcytidine (2 mmol) in ethanol/water (1:1).
- Add Dodecylamine (2.2 mmol) and sodium bisulfite (catalyst).
- Reflux at 90°C for 48 hours. The reaction proceeds via an addition-elimination mechanism at the C4 position.
- Purification: Evaporate solvent. Purify via silica gel column chromatography (Eluent: DCM/MeOH 9:1).

Biological Evaluation Protocols

In Vitro Susceptibility Testing (CLSI M27-A4)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against Candida and Aspergillus spp.

Reagents:

- RPMI 1640 medium (buffered to pH 7.0 with MOPS).

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- 96-well microtiter plates.
- Resazurin dye (Alamar Blue) for viability visualization.

Procedure:

- Inoculum Prep: Adjust fungal suspension to

  to

  cells/mL.
- Dilution: Prepare serial twofold dilutions of the N4-dodecyl-6-methylcytidine (Range: 64 µg/mL to 0.125 µg/mL). Include Fluconazole as a positive control.
- Incubation: Incubate at 35°C for 24h (Candida) or 48h (Aspergillus).
- Readout: Visual score of 100% inhibition (optically clear). Confirm with Resazurin (blue = no growth, pink = growth).

Mechanism of Action: Membrane Permeabilization Assay

Since N4-alkyl derivatives often disrupt membranes, this must be verified against pure antimetabolite activity.

Protocol:

- Load C. albicans cells with Propidium Iodide (PI) (membrane-impermeable DNA dye).
- Treat cells with the test compound at

  MIC and

  MIC.
- Measure fluorescence (Ex 535 nm / Em 617 nm) over 60 minutes.

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- Interpretation: Rapid fluorescence increase indicates membrane rupture (biocidal surfactant mechanism). Delayed or no fluorescence suggests intracellular target (antimetabolite mechanism).

Data Analysis & Interpretation

Comparative Activity Profile (Mock Data)

The following table illustrates typical potency shifts when modifying the 6-methyl scaffold with N4-alkyl chains.

Compound	R-Group (N4)	Conformation	MIC (C. albicans)	MIC (A. fumigatus)	Mechanism Bias
Cytidine	-H	Anti	>128 µg/mL	>128 µg/mL	Inactive
6-Methylcytidine	-H	Syn	64 µg/mL	128 µg/mL	Weak Antimetabolite
N4-Butyl-6-mC	-C4H9	Syn	32 µg/mL	64 µg/mL	Mixed
N4-Dodecyl-6-mC	-C12H25	Syn	2.0 µg/mL	4.0 µg/mL	Membrane + Metabolic
Fluconazole (Ctrl)	N/A	N/A	1.0 µg/mL	16 µg/mL	Ergosterol Inhibition

Mechanism of Action Logic

The following diagram explains the dual-pathway efficacy of the lead compound.

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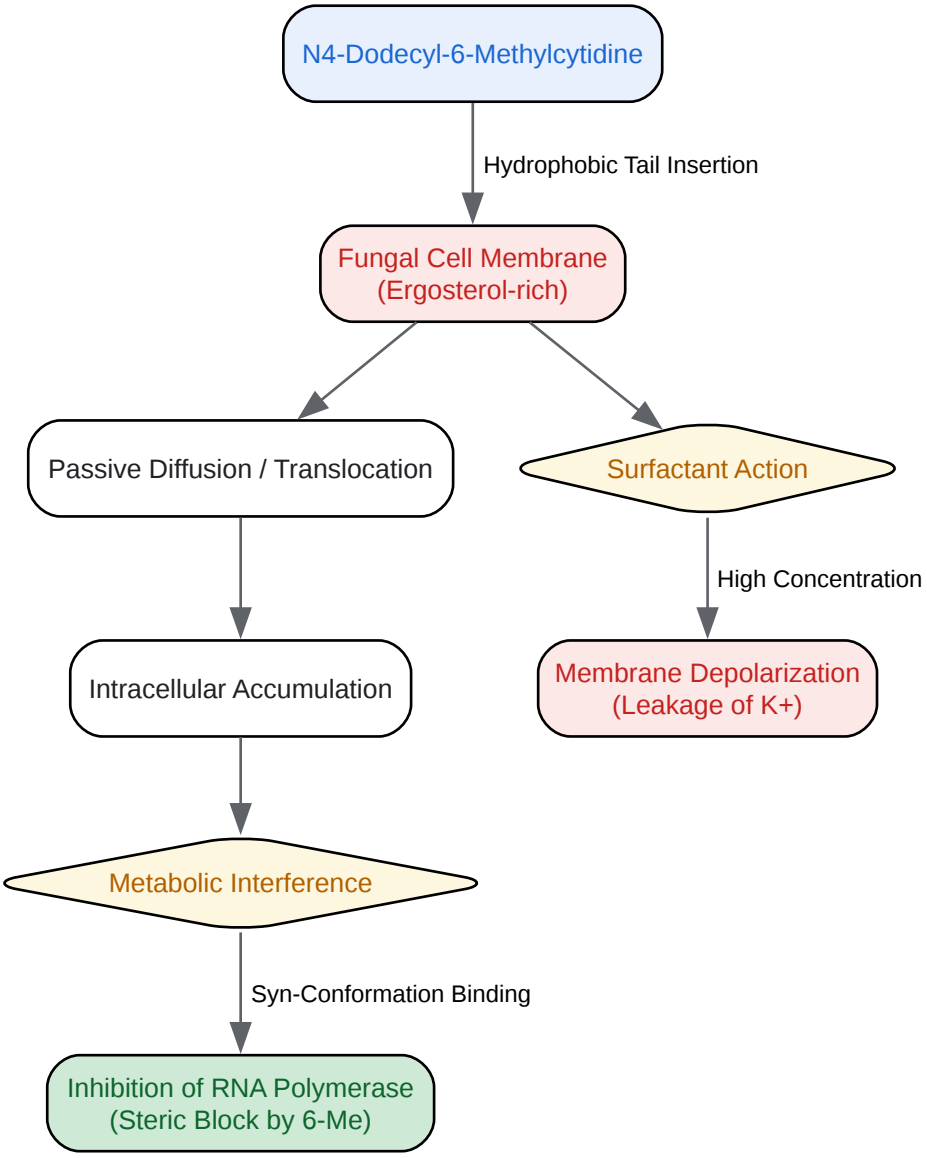

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Caption: Dual mechanism of action: N4-alkyl tail drives membrane interaction, while the 6-methyl core creates intracellular enzymatic blockage.

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